Introduction: A Privileged Scaffold in Modern Medicinal Chemistry

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Compound of Interest

Compound Name:	*tert-butyl N-(1-methylpiperidin-4-yl)carbamate*
CAS No.:	*607372-93-0*
Cat. No.:	*B2442662*

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tert-Butyl N-(1-methylpiperidin-4-yl)carbamate is a synthetic organic compound that has emerged as a cornerstone building block in the field of drug discovery. Its structure integrates two "privileged" motifs: the piperidine ring and the tert-butoxycarbonyl (Boc) protecting group.[1] The piperidine scaffold is a ubiquitous feature in a vast array of pharmaceuticals and bioactive molecules, prized for its three-dimensional framework that facilitates precise interactions with biological targets.[1] Simultaneously, the Boc group serves as a robust yet easily removable protecting group for the amine, a critical function that enables chemists to perform selective chemical transformations at other sites within a molecule.[1][2] This dual functionality makes the compound an exceptionally versatile intermediate for constructing complex molecular architectures, accelerating the discovery and development of novel therapeutics targeting a wide range of diseases.[3][4]

Physicochemical and Spectroscopic Profile

Accurate characterization is fundamental to the successful application of any chemical intermediate. The properties of **tert-butyl N-(1-methylpiperidin-4-yl)carbamate** are well-documented, ensuring its reliable use in synthesis.

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Key Properties

Property	Value	Source
CAS Number	163271-08-7	[5][6][7]
Molecular Formula	$C_{11}H_{22}N_2O_2$	[1]
Molecular Weight	214.31 g/mol	[1][7]
Appearance	White to off-white powder/solid	[6]
Boiling Point	~308 °C	[6]
Density	~1.01 g/cm³	[6]
Storage	Store under inert gas at 2–8 °C	[1][6]

Spectroscopic Signature

Spectroscopic analysis provides the definitive structural confirmation of the molecule. Standard techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are routinely used.

- ^{1}H NMR Spectroscopy: The proton NMR spectrum provides a clear map of the hydrogen atoms in the molecule. Key expected signals include a singlet around 1.44 ppm corresponding to the nine equivalent protons of the tert-butyl group, and various multiplets for the piperidine ring protons.[5]

- ^{13}C NMR Spectroscopy: The carbon spectrum complements the ^{1}H NMR, showing characteristic peaks for the carbonyl carbon of the carbamate group (~155 ppm), the quaternary carbon of the tert-butyl group (~79 ppm), and the methyl carbons (~28 ppm).[8]

- Mass Spectrometry (EI, m/z): Electron ionization mass spectrometry will typically show the molecular ion peak $[M]^+$ at m/z 214.[5]

Synthesis and Mechanistic Considerations

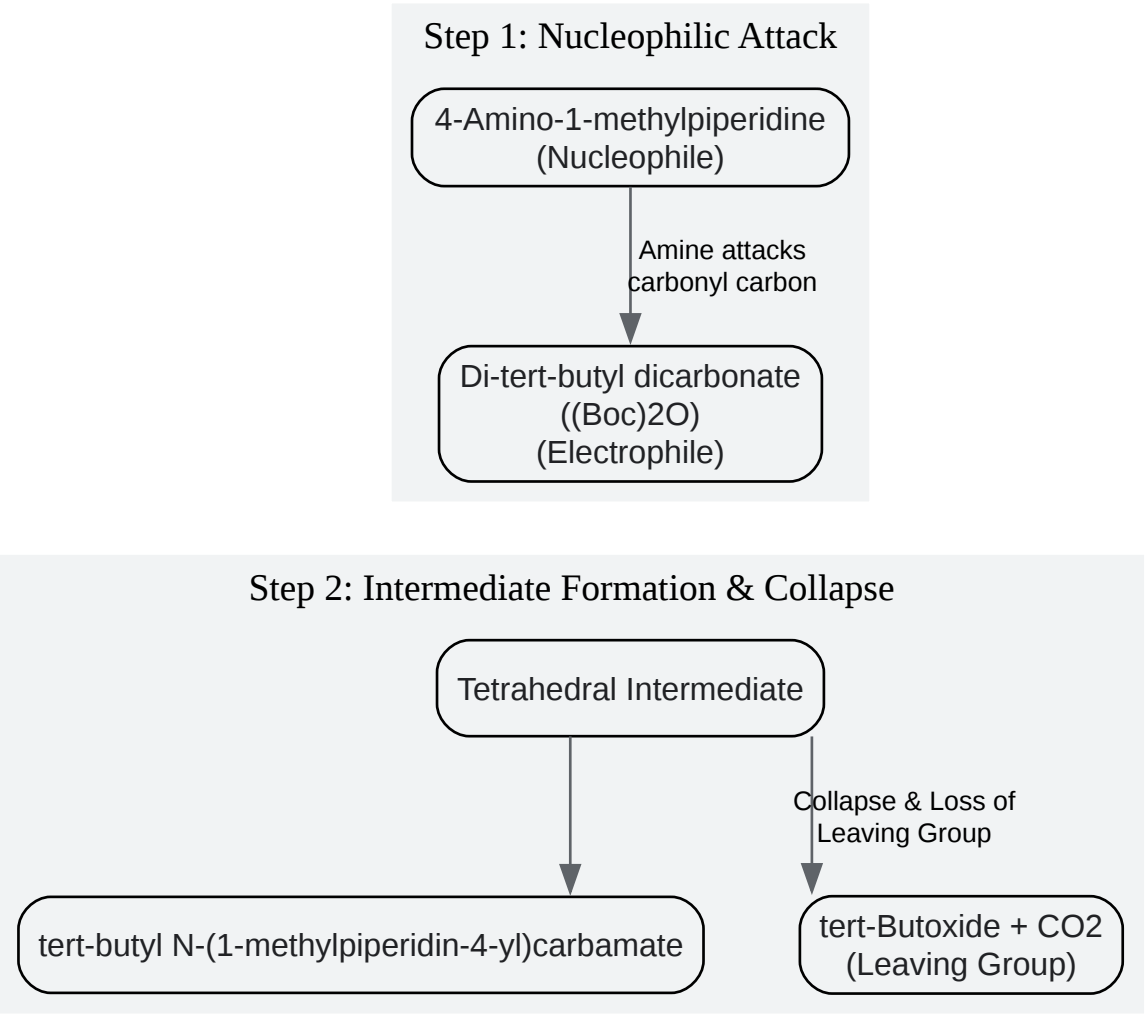
The synthesis of **tert-butyl N-(1-methylpiperidin-4-yl)carbamate** is most commonly achieved through a strategic protection of a precursor amine. The choice of synthetic route is dictated by

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the availability of starting materials, scalability, and desired purity. A prevalent and efficient method involves the direct Boc-protection of 4-amino-1-methylpiperidine.

General Synthetic Workflow

The core transformation involves the reaction of the primary amine on the piperidine ring with di-tert-butyl dicarbonate, commonly known as Boc anhydride ($(Boc)_2O$). This reaction is a standard and highly reliable method for introducing the Boc protecting group.[2]



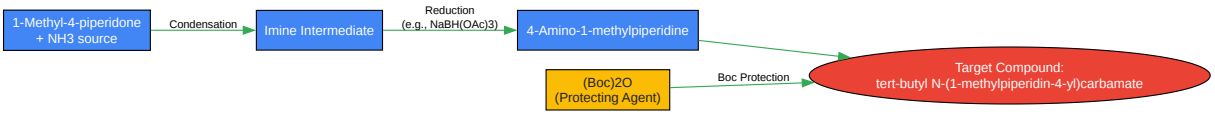
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Caption: Boc-Protection Mechanism Workflow.

Alternative Synthetic Approach: Reductive Amination

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An alternative pathway involves a one-pot tandem reaction sequence starting from 1-methyl-4-piperidone. This method is a cornerstone of amine synthesis in medicinal chemistry.[9][10] First, the ketone undergoes reductive amination with an ammonia source to form the primary amine, which is then trapped in situ with $(Boc)_2O$.



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Caption: Reductive Amination Synthetic Pathway.

Causality of Reagent Choice: Sodium triacetoxyborohydride ($NaBH(OAc)_3$ or STAB) is often the reducing agent of choice for this transformation.[11][12] Unlike more aggressive hydrides like $NaBH_4$, STAB is milder, tolerant of slightly acidic conditions needed for imine formation, and highly selective for imines over ketones, thus preventing side reactions.[11] The addition of $(Boc)_2O$ directly to the reaction mixture provides an efficient one-pot procedure, preventing the isolation of the intermediate primary amine and minimizing product loss.[9]

Applications in Drug Discovery

The true value of **tert-butyl N-(1-methylpiperidin-4-yl)carbamate** lies in its application as a versatile building block for more complex, biologically active molecules. The Boc-protected amine provides a masked nucleophile that can be deprotected under acidic conditions to reveal the free amine, which then serves as a handle for further chemical elaboration.

Role as a Key Intermediate

This compound is a documented intermediate in the synthesis of potent and selective inhibitors for various therapeutic targets.

- IRAK4 Inhibitors: It is a key building block in the development of Interleukin-1 receptor-associated kinase 4 (IRAK4) inhibitors, which are being investigated for the treatment of

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inflammatory diseases.[1][13]

- Orexin Receptor Antagonists: The scaffold is also utilized in the synthesis of orexin receptor antagonists, a class of drugs used to treat insomnia.[1][13]

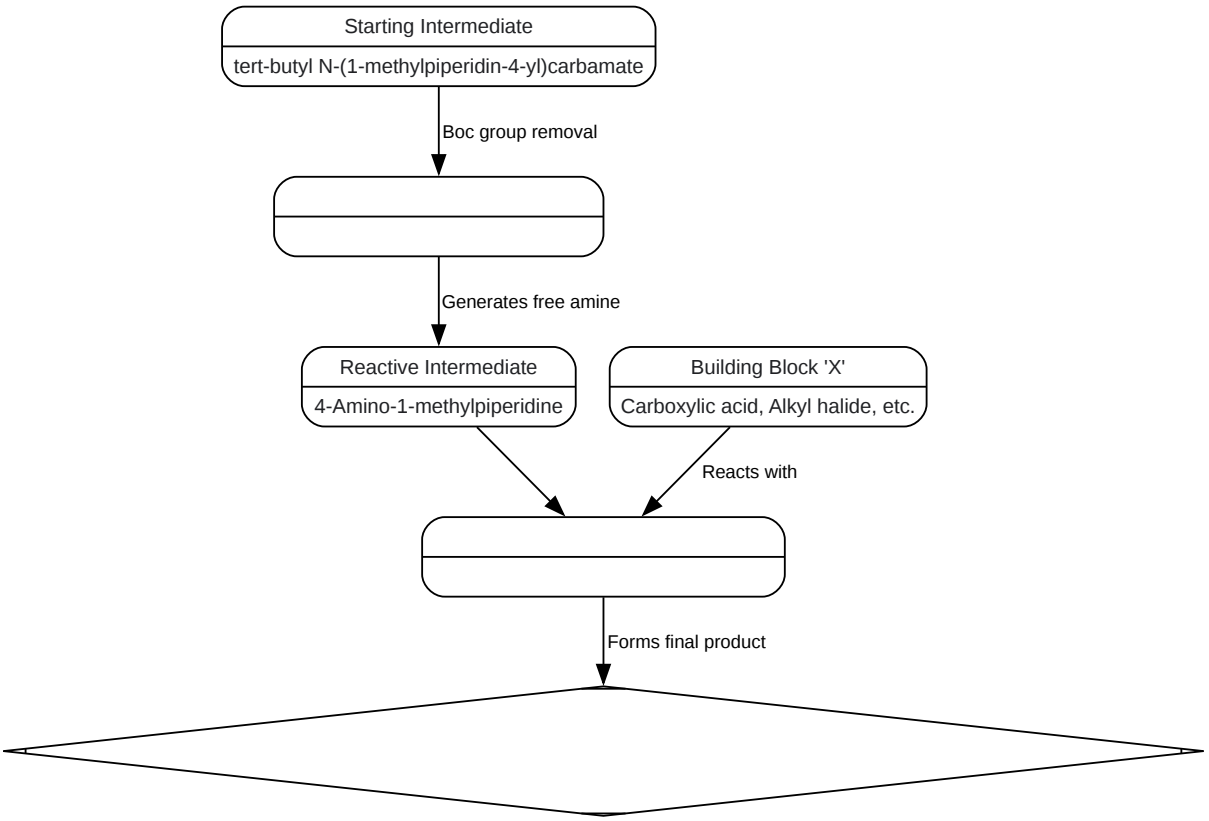
- Kinase Inhibitors: The piperidine moiety is frequently incorporated into kinase inhibitors to improve properties such as solubility, cell permeability, and target engagement.[14][15][16] The methyl group on the piperidine nitrogen can fine-tune the steric and electronic properties of the final compound, impacting its pharmacokinetic and pharmacodynamic profiles.[1]

- GPCR Modulators: G-protein-coupled receptors (GPCRs) are a major class of drug targets.[17][18] The piperidine scaffold is a common feature in allosteric modulators of GPCRs, which offer greater subtype selectivity compared to traditional orthosteric ligands.[17][19][20]

Synthetic Elaboration Workflow

The typical use of the compound in a multi-step synthesis is illustrated below. The process involves deprotection followed by coupling with another molecular fragment to build the final active pharmaceutical ingredient (API).

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Caption: Role as a Building Block in Synthesis.

Experimental Protocols

The following protocols are representative methodologies for the synthesis and characterization of **tert-butyl N-(1-methylpiperidin-4-yl)carbamate**.

Protocol: Synthesis via Boc-Protection

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Objective: To synthesize **tert-butyl N-(1-methylpiperidin-4-yl)carbamate** from 4-amino-1-methylpiperidine.

Materials:

- 4-Amino-1-methylpiperidine
- Di-tert-butyl dicarbonate ($(Boc)_2O$)
- Triethylamine (Et_3N)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- To a solution of 4-amino-1-methylpiperidine (1.0 eq) in anhydrous DCM, add triethylamine (1.5 eq).
- Cool the mixture to 0 °C in an ice bath.
- Add a solution of $(Boc)_2O$ (1.1 eq) in DCM dropwise over 30 minutes.
- Allow the reaction to warm to room temperature and stir for 4-6 hours, monitoring by TLC until the starting material is consumed.
- Quench the reaction by adding saturated aqueous $NaHCO_3$ solution.
- Separate the organic layer and extract the aqueous layer with DCM (2x).
- Combine the organic layers, wash with brine, and dry over anhydrous $MgSO_4$.
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.

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- Purify the crude material by flash column chromatography (silica gel, eluting with a gradient of methanol in DCM) to afford the pure product.

Protocol: Spectroscopic Characterization (NMR)

Objective: To confirm the structure of the synthesized product using NMR spectroscopy.

Instrumentation:

- 400 MHz or 500 MHz NMR spectrometer.[21]

Sample Preparation:

- Dissolve 5-10 mg of the purified product in approximately 0.6 mL of deuterated chloroform ($CDCl_3$).[21]
- Transfer the solution to a 5 mm NMR tube.

^1H NMR Acquisition:

- Pulse Program: Standard single-pulse sequence.[21]
- Number of Scans: 16.[21]
- Relaxation Delay: 1-2 seconds.[21]

^{13}C NMR Acquisition:

- Pulse Program: Proton-decoupled pulse sequence.[21]
- Number of Scans: ≥1024.[21]
- Relaxation Delay: 2 seconds.[21]

Data Processing:

- Apply Fourier transformation to the acquired data.
- Phase and baseline correct the spectra.

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- Integrate the ^{1}H NMR signals and compare chemical shifts to literature values to confirm the structure.[5]

Conclusion

tert-Butyl N-(1-methylpiperidin-4-yl)carbamate is more than a simple chemical; it is a testament to the power of strategic molecular design. By combining a biologically relevant piperidine core with the synthetic flexibility afforded by a Boc-protecting group, it provides researchers in medicinal chemistry with a reliable and versatile tool. Its demonstrated utility in the synthesis of high-value therapeutic candidates, including kinase inhibitors and receptor antagonists, cements its status as a critical intermediate in the modern drug discovery pipeline.

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